

Application Note: Strategic Characterization of 2-Amino-3-ethylbenzoic Acid Derivatives

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Compound of Interest

Compound Name: 2-Amino-3-ethylbenzoic acid

CAS No.: 5437-40-1

Cat. No.: B3032820

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Abstract

The precise characterization of polysubstituted aromatic systems remains a critical bottleneck in medicinal chemistry, particularly for anthranilic acid (2-aminobenzoic acid) derivatives used as scaffolds in NSAIDs and kinase inhibitors. This guide details the structural validation of **2-Amino-3-ethylbenzoic acid**, focusing on distinguishing regioisomers (3-ethyl vs. 4/5/6-ethyl) using Nuclear Overhauser Effect (NOE) spectroscopy and defining specific Mass Spectrometry (MS) fragmentation pathways driven by the ortho-effect.

Structural Analysis & Theoretical Prediction[1][2]

Before initiating wet-lab protocols, researchers must understand the electronic and steric environment of the target molecule. The **2-amino-3-ethylbenzoic acid** scaffold presents a unique "1,2,3-trisubstituted" pattern that creates specific spectroscopic signatures.

The "Ortho-Effect" Challenge

The proximity of the amino group (

) at position 2 and the carboxylic acid (

) at position 1 facilitates intramolecular hydrogen bonding. This interaction stabilizes the molecule but can broaden proton signals in NMR and alter ionization efficiency in MS. Furthermore, the ethyl group at position 3 exerts steric pressure on the amino group, potentially forcing the

out of planarity with the aromatic ring, affecting chemical shifts.

Predicted Molecular Properties

Property	Value	Notes
Formula		
Exact Mass	165.0790 Da	Monoisotopic
	166.0863 m/z	ESI Positive Mode
	164.0717 m/z	ESI Negative Mode
Topological Polar Surface Area	63.3 Å ²	Predictive of cell permeability

Mass Spectrometry Characterization Protocol

Objective: Confirm molecular weight and analyze fragmentation to verify the anthranilic core.

Experimental Setup (LC-MS/MS)

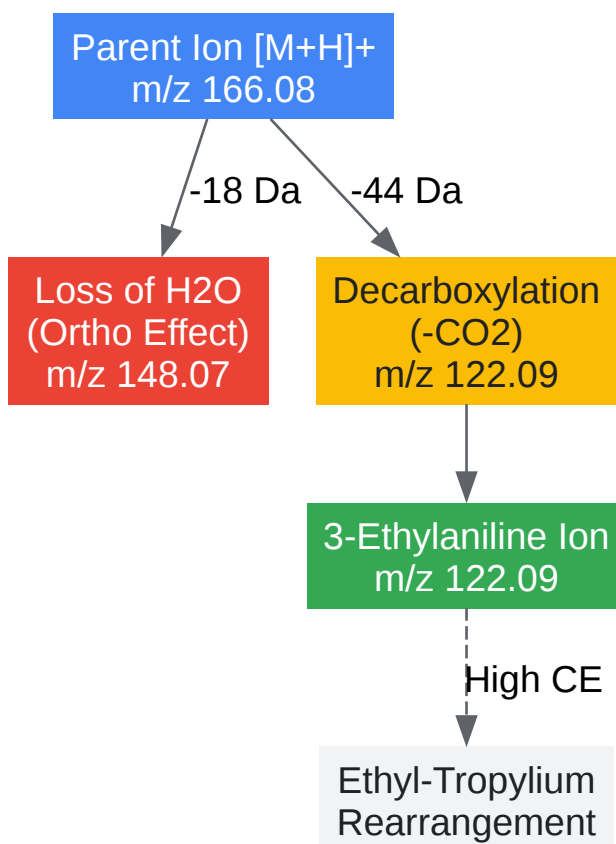
- Instrument: Q-TOF or Orbitrap (High Resolution required for elemental composition).
- Ionization Source: Electrospray Ionization (ESI).
- Polarity: Switchable (Positive/Negative). Anthranilic acids are amphoteric.
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.

Fragmentation Logic (MS/MS)

The fragmentation of **2-amino-3-ethylbenzoic acid** follows distinct pathways governed by the stability of the resulting ions.

- **Primary Loss (Water):** The ortho relationship between the amino group and the carboxylic acid group facilitates the loss of H_2O (18 Da) to form a cyclic isatoic anhydride-like cation (m/z 120). This is a diagnostic "ortho-effect" peak.
- **Decarboxylation:** Loss of CO_2 (44 Da) or CO (28 Da) is common, generating the corresponding ethyl-aniline ion (m/z 106).
- **Ethyl Cleavage:** Loss of a methyl radical (15 Da) from the ethyl chain is observed at higher collision energies.

Visualization: MS Fragmentation Pathway



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Figure 1: Proposed ESI⁺ fragmentation pathway highlighting the diagnostic ortho-elimination of water.

NMR Spectroscopy Protocol

Objective: Unambiguous assignment of the regioisomer (3-ethyl vs. 4/5/6-ethyl).

Solvent Selection

- Recommended: DMSO-d₆.^[1]

- Reasoning: Chloroform (

) often causes broadening of the amino and carboxylic protons due to rapid exchange. DMSO-d₆ stabilizes these protons via hydrogen bonding, allowing observation of the

(~5-7 ppm) and

(~12-13 ppm) signals.

1H-NMR Assignment Logic (400 MHz+)

The aromatic region will display an ABC spin system (three adjacent protons: H4, H5, H6).

Proton	Chemical Shift ()	Multiplicity	Coupling ()	Assignment Logic
-COOH	12.0 - 13.0	Broad Singlet	-	Exchangeable acidic proton.
H6	7.6 - 7.8	Doublet (d)	Hz	Deshielded by ortho-COOH.
H4	7.1 - 7.3	Doublet (d)	Hz	Adjacent to Ethyl group.
H5	6.5 - 6.7	Triplet (t)	Hz	Shielded by para- .
-NH2	5.0 - 6.5	Broad Singlet	-	Position varies with concentration.
Ethyl-CH2	2.5 - 2.7	Quartet (q)	Hz	Benzylic methylene.
Ethyl-CH3	1.1 - 1.3	Triplet (t)	Hz	Terminal methyl.

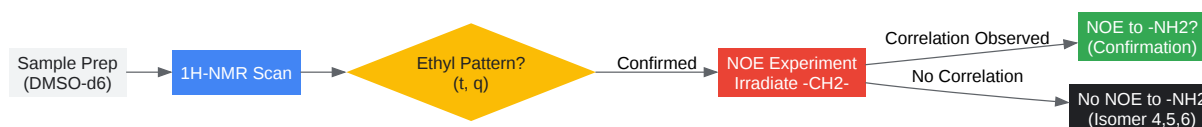
The "Smoking Gun": NOE Experiment

To prove the ethyl group is at position 3 (and not 4, 5, or 6), you must perform a 1D-NOESY or 2D-NOESY experiment.

- Irradiate: The Ethyl Methylene (

-) signal at ~2.6 ppm.
- Observation:
 - Strong NOE to the Aromatic H4 signal.
 - Strong NOE to the Amino () signal.
 - Conclusion: If you see an NOE correlation between the ethyl group and the amine protons, the ethyl group must be at position 3 (ortho to the amine). If the ethyl were at position 4 or 5, this correlation would be impossible.

Visualization: NMR Characterization Workflow



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Figure 2: Decision tree for confirming regiochemistry using Nuclear Overhauser Effect (NOE).

Impurity Profiling & QC

During synthesis (typically from **2-amino-3-ethylbenzoic acid** precursors or via directed ortho-lithiation), specific byproducts are common.

- Isatoic Anhydride Derivative: Formed if the reaction mixture was heated with phosgene equivalents or during high-temp workup. Detectable by IR (anhydride carbonyls ~1750).
- Decarboxylated Product (3-Ethylaniline): Occurs if the reaction was too acidic/hot.

- QC Check: Look for loss of the downfield H6 doublet in NMR and disappearance of the 166 m/z peak in MS.

References

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Sources

- 1. COMPLETE ASSIGNMENT OF ¹H- AND ¹³C-NMR SPECTRA OF ANTHRANILIC ACID AND ITS HYDROXY DERIVATIVES AND SALICYLIC ACID AND ITS AMINO DERIVATIVES | Miltojević | Facta Universitatis, Series: Physics, Chemistry and Technology [casopisi.junis.ni.ac.rs]
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